

Application Notes: Neu5Gc in Glycan Microarray Fabrication

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Compound of Interest

Compound Name: *N-Glycolylneuraminic acid*

Cat. No.: B15565186

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Introduction

N-glycolylneuraminic acid (Neu5Gc) is a sialic acid found in most mammals but not naturally synthesized in humans due to an inactivating mutation in the CMAH gene.^{[1][2][3][4]} Humans can, however, metabolically incorporate Neu5Gc into their own cell surface glycans from dietary sources rich in mammalian products, such as red meat and dairy.^{[1][3][5]} This incorporation leads to the presentation of Neu5Gc as a non-native antigen on human tissues, particularly accumulating in carcinomas.^{[3][4]} Consequently, the human immune system recognizes these Neu5Gc-containing glycans as foreign and produces a diverse array of anti-Neu5Gc antibodies.^{[1][3][4][6]} These antibodies have been implicated in various human diseases, including cancer and chronic inflammation, making them significant targets for diagnostic and therapeutic research.^{[1][5][7]}

Glycan microarrays are a powerful high-throughput platform for studying carbohydrate-protein interactions.^{[7][8][9]} Fabricating microarrays with Neu5Gc-containing glycans allows for the sensitive and specific profiling of anti-Neu5Gc antibodies in human sera and other biological samples.^{[1][7][10]} These specialized arrays are invaluable tools for biomarker discovery, monitoring immune responses, and understanding the role of the Neu5Gc-glycan/anti-Neu5Gc antibody axis in health and disease.^{[3][11]}

Key Applications

- **Profiling Anti-Neu5Gc Antibody Repertoires:** Sialoglycan microarrays enable detailed characterization of the specificity, intensity, and diversity of anti-Neu5Gc IgG, IgA, and IgM antibodies in human serum.[1][6][12] This can reveal associations between antibody profiles and dietary habits, age, or disease states.[12]
- **Biomarker Discovery:** The presence and specific profile of anti-Neu5Gc antibodies can serve as potential biomarkers for various conditions, including carcinomas and chronic inflammatory diseases like atherosclerosis.[5][7][13]
- **Immunogenicity of Biotherapeutics:** Many therapeutic proteins are produced in non-human mammalian cell lines and may contain Neu5Gc, potentially inducing an immune response in patients.[5] Neu5Gc microarrays are used to study the immunogenicity of these biotherapeutics.[9]
- **Xenotransplantation Research:** Anti-Neu5Gc antibodies are a major barrier in xenotransplantation.[7] Microarrays help in assessing the immune response of potential recipients to Neu5Gc antigens.

Experimental Protocols and Methodologies

This section provides a detailed protocol for the fabrication and application of Neu5Gc-containing glycan microarrays for the analysis of human serum antibodies, based on established methodologies.[1][3][11]

Protocol 1: Glycan Microarray Fabrication

This protocol details the steps for printing Neu5Gc-containing glycans onto functionalized glass slides. The most common method involves the covalent immobilization of amine-functionalized glycans onto epoxy-coated slides.[1][3][11]

1. Preparation of Glycans and Printing Plates:

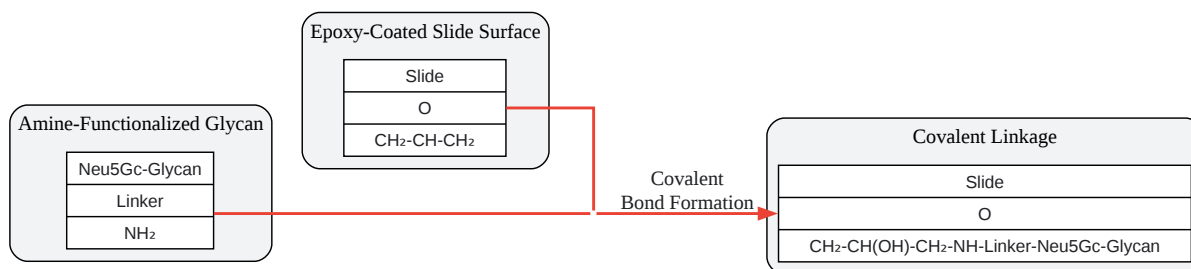
- **Synthesize or acquire Neu5Gc-containing glycans and their corresponding Neu5Ac control pairs.**[1][2] These glycans must possess a primary amine linker for covalent attachment.[1][3]

- Prepare stock solutions of each glycan at 10 mM in deionized water.[3]
- Dilute each glycan to a final printing concentration of 100 μ M in the designated printing buffer.[3][10][11][14]
- Prepare a fluorescent fiducial marker (e.g., Alexa 555-hydrazide) to be printed alongside the glycans for orientation and quality control.[3]
- Aliquot 7 μ L of each glycan solution, marker, and standards into a 384-well source plate according to the desired array layout.[10][14]
- Seal the plate and centrifuge at 250 x g for 2 minutes to collect the solutions at the bottom of the wells.[10][14]

2. Microarray Printing:

- Use a contact microarray printer (e.g., NanoPrint LM-60) equipped with spotting pins (e.g., SMP3).[11]
- Printing must be performed in a dust-free, temperature-controlled environment with a constant humidity of 60-70%.[10][11]
- The printer aspirates the glycan solutions from the 384-well plate and spots them onto the epoxy-coated glass slides.
- After printing, slides are vacuum-sealed and stored at room temperature in the dark until use.[11]

Diagram: Glycan Immobilization Chemistry



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Caption: Covalent attachment of an amine-functionalized Neu5Gc-glycan to an epoxy-coated slide.

Protocol 2: Microarray Binding Assay for Anti-Neu5Gc Antibodies

This protocol describes the use of the fabricated array to detect and quantify anti-Neu5Gc antibodies in human serum.

1. Slide Preparation and Blocking:

- If the slide is not already in a multi-well format, assemble it into a hybridization chamber (e.g., 16-well divider).[1][15]
- Wash each subarray with PBST (PBS with 0.1% Tween 20).[11]
- Add 200 μ L of blocking buffer to each well and incubate for 1 hour at room temperature with gentle shaking.[10][11] This step prevents non-specific binding of proteins to the slide surface.

2. Incubation with Serum Sample:

- Aspirate the blocking buffer from the wells.

- Dilute human serum samples (e.g., 1:100) in blocking buffer.[11][16]

- Add 100-200 μ L of the diluted serum to the appropriate wells.[10][11]

- Incubate for 2 hours at room temperature with gentle shaking.[11]

3. Washing and Incubation with Secondary Antibody:

- Aspirate the serum samples and wash the wells three times with PBST, followed by a final wash with PBS.[10][11]

- Prepare a solution of a fluorescently labeled secondary antibody that targets human IgG (e.g., Cy3-conjugated anti-human IgG) in PBS.[11]

- Add 200 μ L of the secondary antibody solution to each well.[10][11]

- Incubate for 1 hour at room temperature in the dark with gentle shaking.[11]

4. Final Washes and Slide Drying:

- Aspirate the secondary antibody solution. Wash the wells four times with PBST, followed by a wash with PBS for 5 minutes.[10]

- Carefully remove the multi-well chamber.

- Quickly rinse the entire slide by dipping it ~10 times in two consecutive baths of deionized water.[10]

- Dry the slide immediately by centrifugation in a slide holder.[10]

5. Scanning and Data Acquisition:

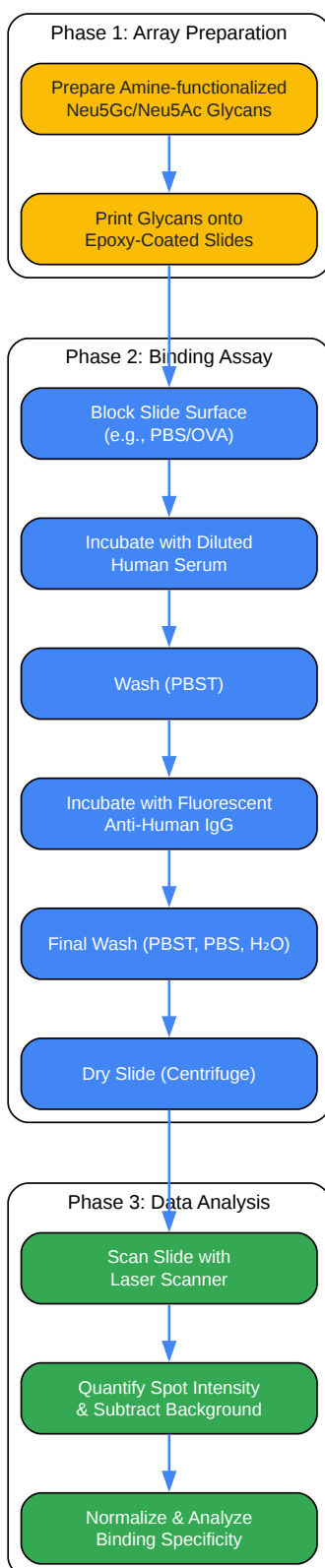
- Scan the dried slide using a microarray laser scanner (e.g., GenePix) at the appropriate wavelength for the fluorophore used (e.g., 532 nm for Cy3).[3][17]

- Save the resulting image file (.tif) and data file (.gpr) for analysis.[3]

6. Data Analysis:

- Use microarray analysis software to quantify the fluorescence intensity of each spot.
- Subtract the local background from the median fluorescence intensity for each spot (F532-B532).[3]
- Normalize the data using printed standards or other controls.[16]
- Compare the signal intensity for each Neu5Gc glycan with its corresponding Neu5Ac control to determine the specificity of the antibody binding.

Diagram: Experimental Workflow for Serum Antibody Profiling



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References

- 1. Profiling Anti-Neu5Gc IgG in Human Sera with a Sialoglycan Microarray Assay - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Frontiers | Synthesis of N-Glycolylneuraminic Acid (Neu5Gc) and Its Glycosides [frontiersin.org]
- 3. Profiling Anti-Neu5Gc IgG in Human Sera with a Sialoglycan Microarray Assay - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Research Portal [scholarship.miami.edu]
- 5. Glycosylated Biotherapeutics: Immunological Effects of N-Glycolylneuraminic Acid - PMC [pmc.ncbi.nlm.nih.gov]
- 6. escholarship.org [escholarship.org]
- 7. Profiling Anti-Neu5Gc IgG in Human Sera with a Sialoglycan Microarray Assay [jove.com]
- 8. Glycan Microarrays as Chemical Tools for Identifying Glycan Recognition by Immune Proteins - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Serum antibody screening using glycan arrays - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Video: Profiling Anti-Neu5Gc IgG in Human Sera with a Sialoglycan Microarray Assay [jove.com]
- 11. Glycan microarray reveal induced IgGs repertoire shift against a dietary carbohydrate in response to rabbit anti-human thymocyte therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Association between Neu5Gc carbohydrate and serum antibodies against it provides the molecular link to cancer: French NutriNet-Santé study - PMC [pmc.ncbi.nlm.nih.gov]
- 13. academic.oup.com [academic.oup.com]
- 14. m.youtube.com [m.youtube.com]
- 15. zbiotech.com [zbiotech.com]
- 16. researchgate.net [researchgate.net]
- 17. Neu5Gc/ Neu5Ac Glycan Array | Chemily Glycoscience [chemilyglycoscience.com]

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